Application Note: Synthesis Protocol for L-Valinamide, L-Leucyl-N,3-Dimethyl

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Compound of Interest

Compound Name:	*L-VALINAMIDE, L-LEUCYL-N, 3-DIMETHYL*
CAS No.:	*178933-95-4*
Cat. No.:	*B574374*

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Introduction & Chemical Context

This application note details the synthesis of L-Valinamide, L-Leucyl-N,3-dimethyl, a critical dipeptide intermediate used in the manufacturing of Matrix Metalloproteinase (MMP) inhibitors, most notably Rebimastat (BMS-275291).[1][2]

Nomenclature Clarification

The nomenclature "L-Valinamide, L-Leucyl-N,3-dimethyl" (CAS 178933-95-4) is a legacy systematic name that requires precise structural decoding to ensure synthetic accuracy:

- "L-Leucyl": The N-terminal residue is L-Leucine.[1][2]
- "N,3-dimethyl-L-valinamide": This refers to the C-terminal residue.[1][2]
  - "3-dimethyl": Standard Valine has a 3-methyl group.[1][2] Adding a methyl to position 3 creates a tert-butyl side chain.[1][2] Thus, the amino acid backbone is L-tert-Leucine (L-Tle).[1][2]

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- "N...amide": The "N" refers to the amide nitrogen.[2] "N-dimethyl" in this specific legacy syntax, combined with the structure of Rebimastat, refers to an N-methylamide (–CONHMe) C-terminus, not an N,N-dimethyl amine.[1][2]

Correct Chemical Structure: H-L-Leu-L-Tle-NHMe IUPAC Name: (2S)-2-amino-4-methyl-N-[(2S)-3,3-dimethyl-1-(methylamino)-1-oxobutan-2-yl]pentanamide[1][2]

Synthetic Challenges

The primary challenge in this synthesis is the steric hindrance introduced by the tert-butyl group of the L-tert-Leucine residue.[1][2] This bulk significantly reduces the reaction rate of nucleophilic attack during peptide coupling, often leading to incomplete conversion or racemization if standard carbodiimide protocols (e.g., EDC/NHS) are used without optimization.[2] This protocol utilizes HATU activation to overcome this energy barrier.[2]

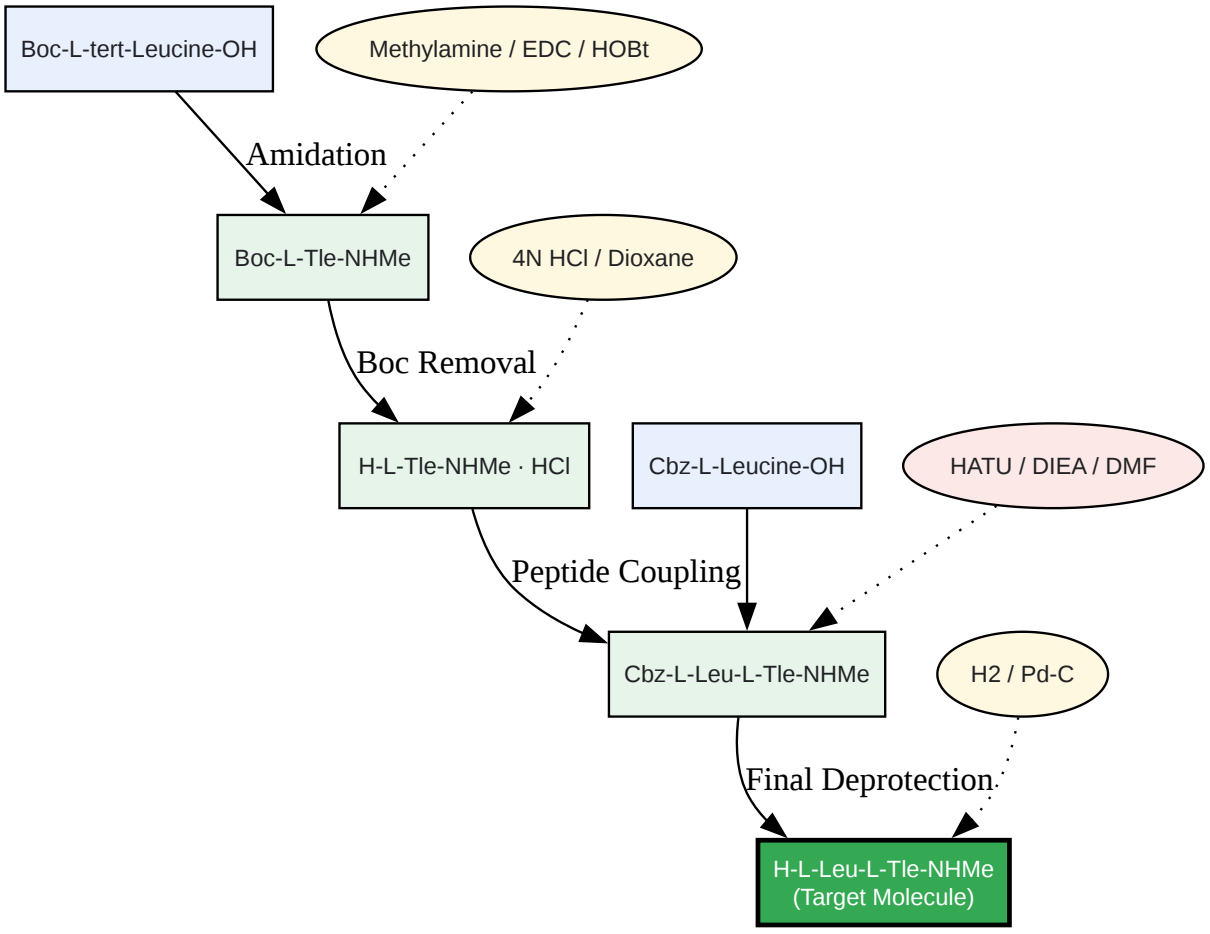
Retrosynthetic Analysis

The synthesis is disconnected at the central amide bond between L-Leucine and L-tert-Leucine.[1][2]

- Fragment A (N-Terminus): Cbz-L-Leucine-OH (Benzyloxycarbonyl protection is chosen for stability and clean hydrogenolytic removal).[1][2]
- Fragment B (C-Terminus): H-L-tert-Leucine-N-methylamide (synthesized from Boc-L-Tle-OH).[1][2]

Logical Workflow Diagram

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Caption: Retrosynthetic pathway for L-Leucyl-N,3-dimethyl-L-valinamide showing convergent coupling of hindered subunits.

Detailed Experimental Protocols

Phase 1: Synthesis of L-tert-Leucine N-methylamide (H-L-Tle-NHMe)

This phase establishes the C-terminal amide.[1][2] Due to the volatility of methylamine, a hydrochloride salt is used with base activation.[2]

Reagents & Materials:

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Reagent	Equiv.	Role
Boc-L-tert-Leucine (Boc-L-Tle-OH)	**1.0**	**Starting Material**
Methylamine Hydrochloride ($MeNH_2$[1][2]·HCl)	1.5	Amine Source
EDC[1][2]·HCl	1.2	Coupling Agent
HOBt (anhydrous)	1.2	Racemization Suppressor
N-Methylmorpholine (NMM)	3.0	Base

| DMF (Anhydrous) | Solvent | Reaction Medium |[1][2]

Protocol:

- Activation: Dissolve Boc-L-Tle-OH (10 mmol) in anhydrous DMF (30 mL) at 0°C under nitrogen. Add HOBt (12 mmol) and EDC·HCl (12 mmol). Stir for 15 minutes.
- Amine Addition: In a separate vial, dissolve $MeNH_2$·HCl (15 mmol) in DMF (10 mL) with NMM (30 mmol). Add this solution dropwise to the activated acid mixture.
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 12 hours.
  - Checkpoint: Monitor via TLC (EtOAc/Hexane 1:1). The bulky tert-butyl group may slow the reaction; ensure consumption of starting material.[1][2]
- Workup: Evaporate DMF under reduced pressure. Dissolve residue in EtOAc (100 mL). Wash successively with 1M $KHSO_4$ (3x), Sat. $NaHCO_3$ (3x), and Brine (1x).[1][2]
- Drying: Dry over $MgSO_4$, filter, and concentrate to yield Boc-L-Tle-NHMe as a white solid/foam.
- Deprotection: Dissolve the intermediate in 4N HCl in Dioxane (10 mL/g). Stir at RT for 1 hour. Evaporate solvent and triturate with diethyl ether to obtain H-L-Tle-NHMe[1][2]·HCl as a white precipitate.[2]

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Phase 2: Sterically Demanding Coupling (The Critical Step)[1][2]

Coupling L-Leucine to L-tert-Leucine is difficult due to the steric clash between the Leu isobutyl side chain and the Tle tert-butyl group.[1][2] Standard EDC coupling often fails here.[2] HATU is strictly recommended.[2][3]

Reagents & Materials:

Reagent	Equiv.	Role
Cbz-L-Leucine-OH	**1.0**	**N-Terminal Block**
H-L-Tle-NHMe[1][2]·HCl	1.0	C-Terminal Block
HATU	1.1	High-Efficiency Coupling Agent
DIEA (Diisopropylethylamine)	3.0	Base

| DMF (Anhydrous) | Solvent | Reaction Medium |[1][2]

Protocol:

- Dissolution: Dissolve Cbz-L-Leucine-OH (5 mmol) and HATU (5.5 mmol) in anhydrous DMF (15 mL) at 0°C. Stir for 5 minutes.
- Addition: Add H-L-Tle-NHMe·HCl (5 mmol) followed immediately by DIEA (15 mmol).[1][2]
  - Technical Note: The solution should turn yellow (characteristic of HATU activation).[1][2] Maintain pH > 8 (check with wet litmus paper) to ensure efficient coupling.[2]
- Reaction: Stir at 0°C for 1 hour, then warm to RT and stir for 16–24 hours.
  - Why: The steric hindrance of the tert-butyl group significantly slows the nucleophilic attack.[1][2] Overnight stirring is mandatory.[2]
- Workup: Dilute with EtOAc (150 mL). Wash with 5% LiCl (aq) (3x) to remove DMF, followed by 1M HCl, Sat.[1][2] $NaHCO_3$, and Brine.[2]

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- Purification: If necessary, purify via flash column chromatography (SiO_2, Hexane/EtOAc gradient) to isolate Cbz-L-Leu-L-Tle-NHMe.

Phase 3: Hydrogenolysis (Final Deprotection)[1][2]

Protocol:

- Dissolve Cbz-L-Leu-L-Tle-NHMe in Methanol (MeOH).[1][2]
- Add 10% Pd/C catalyst (10% w/w of substrate).[2]
- Stir under Hydrogen atmosphere (balloon pressure) for 2–4 hours.
- Filter through Celite to remove catalyst.[2]
- Concentrate filtrate to yield the final product: L-Leucyl-N,3-dimethyl-L-valinamide (H-L-Leu-L-Tle-NHMe).

Analytical Validation (QC)

To ensure the integrity of the synthesized compound, the following parameters must be verified.

Test	Expected Result	Purpose
^1H NMR (DMSO-d_6)	δ 0.90 (s, 9H, t-Bu), δ 2.55 (d, 3H, N-Me), δ 4.1-4.5 (α-protons)	Confirm structure and side-chain integrity.[1][2]
HPLC	Single peak > 98% purity (C18 column, ACN/H_2O gradient)	Purity assessment.
Mass Spectrometry (ESI)	$[M+H]^+$ consistent with calc. mass (approx.[2][4][5] 258.2 Da)	Molecular weight confirmation.[2]
Chiral HPLC	> 99% ee (enantiomeric excess)	Confirm no racemization occurred during HATU coupling.

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References

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  - Source: PubChem CID 9913881 (Rebimastat).[1][2] The intermediate fragment is identified as L-leucyl-N,3-dimethyl-L-valinamide.[1][2][6][7][8]
  - URL:[1][2]
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  - Source: Carpino, L. A. (1993).[1][2] "1-Hydroxy-7-azabenzotriazole.[1][2] An efficient peptide coupling additive". Journal of the American Chemical Society. (Establishes HATU superiority for hindered amino acids like tert-leucine).
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- Nomenclature of Methylated Valine Derivatives
  - Source: BenchChem Technical Guide on N,N-Dimethyl-L-Valine (Contextualizing methylation nomenclature in peptide intermedi
  - URL:[1][2]
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  - Source: "Identification and Characterization of TMI-1...". Journal of Pharmacology and Experimental Therapeutics. (References L-leucyl-N,3-dimethyl-L-valinamide as a standard intermediate).[1][2][6][7]
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